

Application Notes and Protocols for (E)-3-(2-hydroxyethylamino)prop-2-enal

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Compound of Interest

Compound Name: (E)-3-(2-hydroxyethylamino)prop-2-enal

Cat. No.: B219828

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This document provides detailed safety precautions, handling protocols, and representative experimental procedures for working with **(E)-3-(2-hydroxyethylamino)prop-2-enal**. Due to the limited availability of published data for this specific compound, information from structurally related compounds is included for comparative purposes.

Introduction

(E)-3-(2-hydroxyethylamino)prop-2-enal is an α,β -unsaturated aldehyde containing a secondary amine and a primary alcohol functional group. The conjugated enal system makes it susceptible to nucleophilic attack, while the amino and hydroxyl groups offer sites for further functionalization.^[1] Such compounds are often reactive and require careful handling. α,β -Unsaturated carbonyl compounds are known to interact with biological macromolecules and can exhibit a range of toxicological effects.^{[2][3][4]}

Hazard Identification and Safety Precautions

(E)-3-(2-hydroxyethylamino)prop-2-enal is a combustible liquid that is harmful if swallowed. It can cause skin irritation, serious eye irritation, and may lead to an allergic skin reaction or respiratory irritation.

Hazard Summary:

- Physical Hazards: Combustible liquid.
- Health Hazards:
 - Harmful if swallowed.
 - Causes skin irritation.
 - May cause an allergic skin reaction.
 - Causes serious eye irritation.
 - May cause respiratory irritation.

Personal Protective Equipment (PPE):

Item	Specification
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber).
Skin and Body	Lab coat, long pants, and closed-toe shoes.
Respiratory	Use in a well-ventilated area or with a fume hood. A respirator may be necessary for large spills or in confined spaces.

Storage and Handling:

- Store in a tightly closed container in a dry, cool, and well-ventilated area.
- Keep away from heat, sparks, open flames, and hot surfaces.
- Handle in accordance with good industrial hygiene and safety practices.
- Avoid breathing mist or vapors.
- Wash hands thoroughly after handling.

Quantitative Toxicity Data for Structurally Related Compounds

Specific toxicity data for **(E)-3-(2-hydroxyethylamino)prop-2-enal** is not readily available. The following table presents data for structurally similar compounds to provide a basis for risk assessment.

Compound	CAS Number	LD50 (Oral, Rat)	LD50 (Dermal, Rabbit)	Other Toxicity Data
Acrolein	107-02-8	26 mg/kg	258 mg/kg	LC50 (Inhalation, Rat) = 8.3 ppm/4h
2-Nonenal	2463-53-8	3200 mg/kg	>5000 mg/kg	Skin irritant. [5]
N- Phenylethanolam ine	122-98-5	1350 mg/kg	63 mg/kg	Toxic in contact with skin. [6]
Phenylethanolam ine	7568-93-6	-	-	Intraperitoneal LD50 (mouse) = 250 mg/kg. [7]

Disclaimer: This data is for analogous compounds and should be used for comparative purposes only. A full risk assessment should be conducted before handling **(E)-3-(2-hydroxyethylamino)prop-2-enal**.

Experimental Protocols

The following is a representative protocol for a generic synthetic transformation using a hazardous liquid reagent like **(E)-3-(2-hydroxyethylamino)prop-2-enal**. This protocol should be adapted based on the specific reaction being performed.

Objective: To provide a general workflow for the safe execution of a chemical reaction involving **(E)-3-(2-hydroxyethylamino)prop-2-enal**.

Materials:

- **(E)-3-(2-hydroxyethylamino)prop-2-enal**
- Reaction solvent (ensure compatibility)
- Other reactants as required by the specific synthesis
- Round-bottom flask
- Magnetic stirrer and stir bar
- Condenser (if heating)
- Inert gas supply (e.g., nitrogen or argon)
- Syringes and needles
- Quenching solution (e.g., saturated ammonium chloride)
- Appropriate work-up and purification supplies (e.g., separatory funnel, rotary evaporator, chromatography supplies)

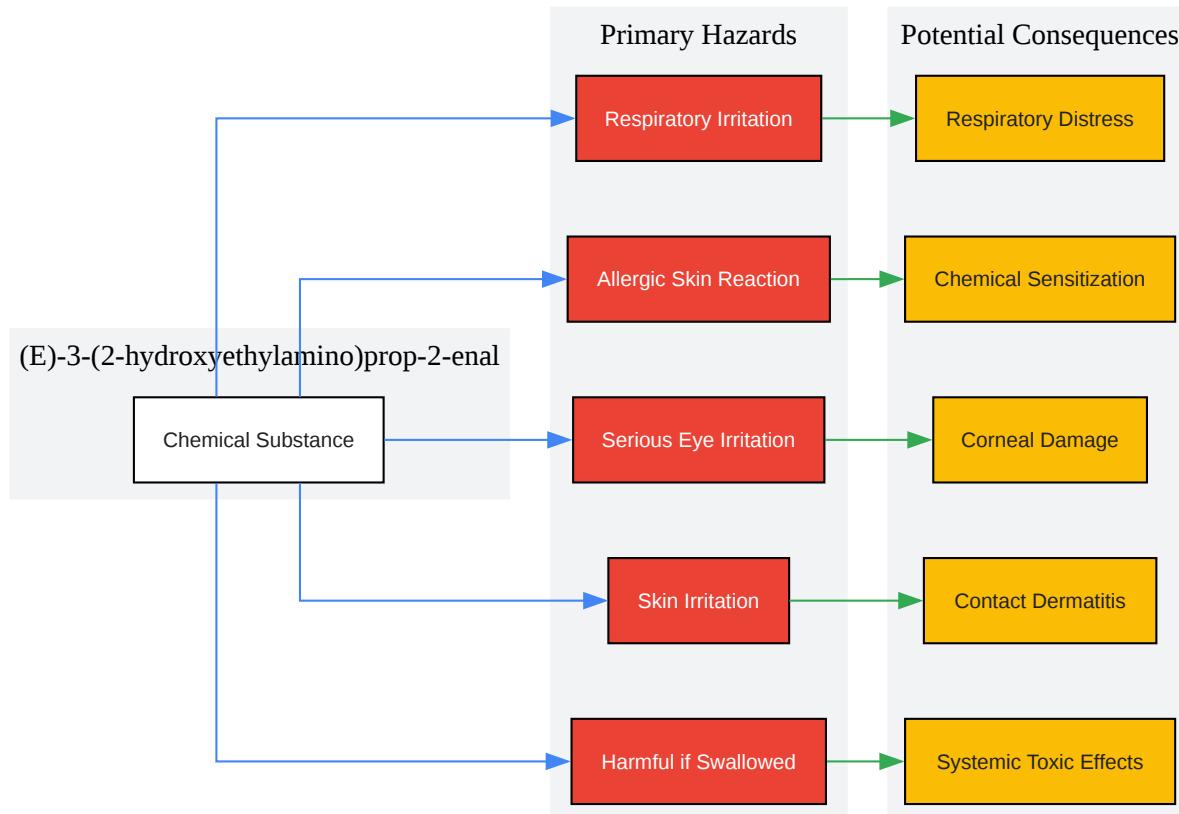
Procedure:

- Preparation:
 - Ensure the fume hood is functioning correctly.
 - Assemble and dry all glassware.
 - Don appropriate PPE (safety goggles, lab coat, gloves).
 - Set up the reaction apparatus in the fume hood.
- Reaction Setup:
 - Charge the reaction flask with the solvent and any solid reactants under an inert atmosphere if necessary.
 - Begin stirring the solution.

- Carefully measure the required volume of **(E)-3-(2-hydroxyethylamino)prop-2-enal** using a syringe.
- Slowly add the **(E)-3-(2-hydroxyethylamino)prop-2-enal** to the reaction mixture. An addition funnel may be used for larger quantities or to control the rate of addition.
- Reaction Monitoring:
 - Monitor the reaction progress using an appropriate technique (e.g., TLC, GC-MS, LC-MS).
 - Maintain the reaction temperature as required.
- Work-up:
 - Once the reaction is complete, cool the mixture to room temperature.
 - Carefully quench the reaction by slowly adding the appropriate quenching solution.
 - Transfer the mixture to a separatory funnel for extraction.
 - Perform the extraction and wash the organic layer as required.
 - Dry the organic layer over an appropriate drying agent (e.g., sodium sulfate).
 - Filter and concentrate the solution using a rotary evaporator.
- Purification:
 - Purify the crude product using a suitable method (e.g., column chromatography, distillation, recrystallization).
- Waste Disposal:
 - Dispose of all chemical waste in appropriately labeled containers according to institutional and local regulations.
 - Decontaminate all glassware that came into contact with **(E)-3-(2-hydroxyethylamino)prop-2-enal**.

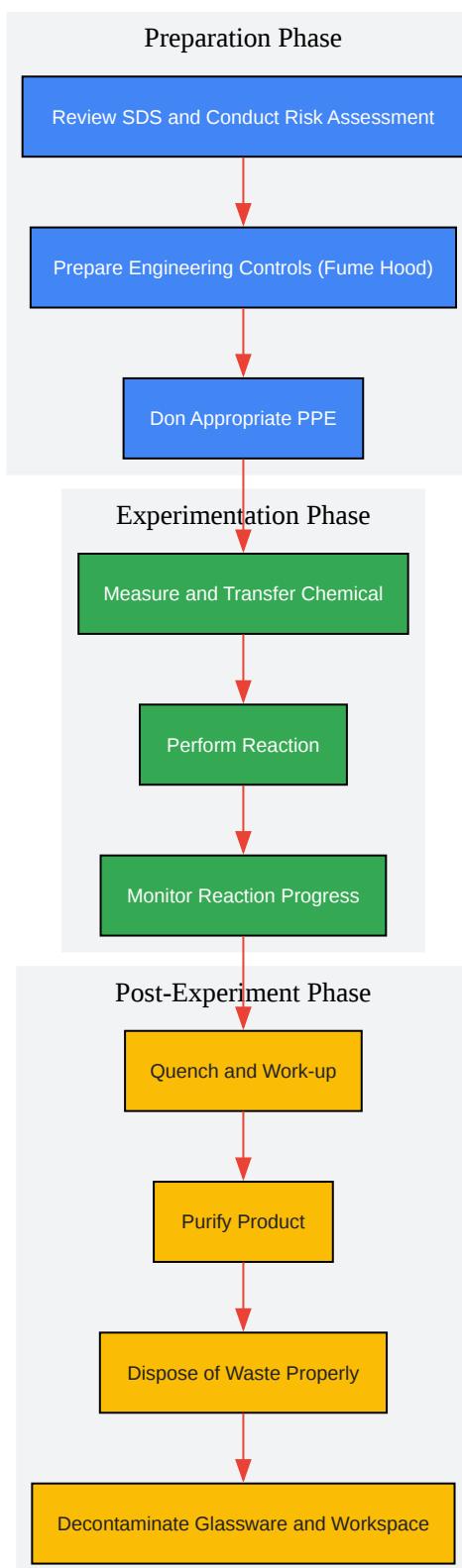
Visualizations

The following diagrams illustrate key safety and procedural workflows.



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Caption: Hazard relationship diagram for **(E)-3-(2-hydroxyethylamino)prop-2-enal**.



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Caption: Safe handling and experimental workflow.

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